

4-O-Demethylisokadsurenin D CAS number and molecular weight

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 4-O-Demethylisokadsurenin D

Cat. No.: B15594129

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In-Depth Technical Guide: 4-O-Demethylisokadsurenin D

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-O-Demethylisokadsurenin D is a lignan compound isolated from the plant Piper kadsura. This technical guide provides a comprehensive overview of its chemical properties, including its CAS number and molecular weight. While direct and extensive research on **4-O-Demethylisokadsurenin D** is limited, this document extrapolates its potential biological activities and mechanisms of action based on studies of related lignans and extracts from Piper kadsura. The guide also presents hypothetical experimental protocols and signaling pathways that could be relevant for future research and drug development endeavors.

Chemical and Physical Properties

A clear definition of the fundamental properties of a compound is critical for any research and development application. The key identifiers for **4-O-Demethylisokadsurenin D** are summarized in the table below.



| Property | Value | Source |
|-------------------|-----------------------------|-----------|
| CAS Number | 89104-59-6 | [1][2][3] |
| Molecular Weight | 342.39 g/mol | [4] |
| Molecular Formula | C20H22O5 | [4] |
| Class | Lignan | [4] |
| Natural Source | Piper kadsura (Choisy) Ohwi | [4] |

Potential Biological Activities and Therapeutic Areas

Lignans isolated from the genus Piper have demonstrated a range of biological activities, suggesting potential therapeutic applications for **4-O-Demethylisokadsurenin D**. The primary areas of interest based on existing literature for related compounds are anti-inflammatory and neuroprotective effects.

Anti-Inflammatory Activity

Compounds extracted from Piper kadsura have shown significant anti-inflammatory properties. Studies on neolignans from this plant have demonstrated the inhibition of nitric oxide (NO) production in microglia cells and a reduction of reactive oxygen species (ROS) in human polymorphonuclear neutrophils. This suggests that **4-O-Demethylisokadsurenin D** may act as a modulator of inflammatory responses.

Neuroprotective Activity

Several compounds from Piper kadsura have exhibited neuroprotective effects. For instance, they have shown the ability to protect PC12 cells from A β 25-35-induced damage by reducing apoptosis and enhancing autophagy. This points to a potential role for **4-O-**

Demethylisokadsurenin D in the development of therapies for neurodegenerative diseases.

Postulated Signaling Pathways and Mechanisms of Action



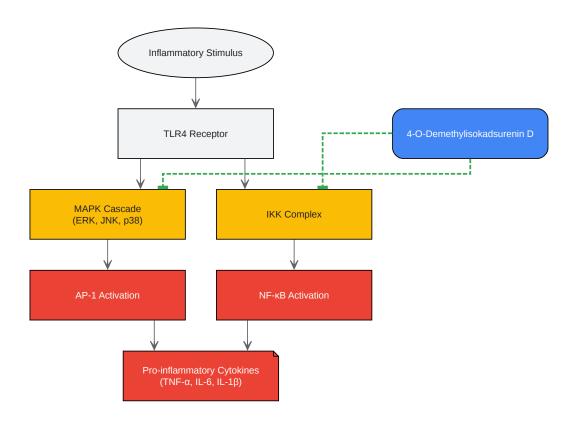
Based on the known activities of related lignans and natural compounds, **4-O- Demethylisokadsurenin D** may exert its biological effects through the modulation of key signaling pathways involved in inflammation and neuronal survival.

Inhibition of Pro-Inflammatory Pathways

A plausible mechanism for the anti-inflammatory activity of **4-O-Demethylisokadsurenin D** involves the inhibition of the NF-kB (Nuclear Factor kappa-light-chain-enhancer of activated B cells) and MAPK (Mitogen-Activated Protein Kinase) signaling pathways. These pathways are central to the production of pro-inflammatory mediators.



Hypothetical Anti-Inflammatory Signaling Pathway of 4-O-Demethylisokadsurenin D



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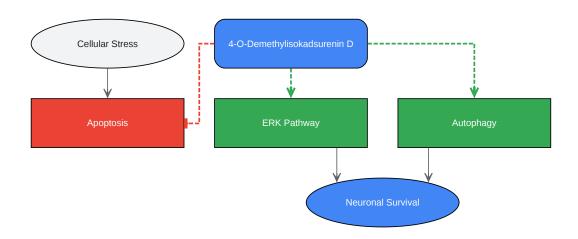
Caption: Postulated inhibition of MAPK and NF-κB pathways by **4-O-Demethylisokadsurenin D**.



Activation of Neuroprotective Pathways

The neuroprotective effects could be mediated by the activation of pro-survival signaling cascades, such as the ERK (Extracellular signal-regulated kinase) pathway, and the enhancement of cellular protective mechanisms like autophagy.

Hypothetical Neuroprotective Signaling Pathway of 4-O-Demethylisokadsurenin D



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Caption: Potential neuroprotective mechanisms of **4-O-Demethylisokadsurenin D**.

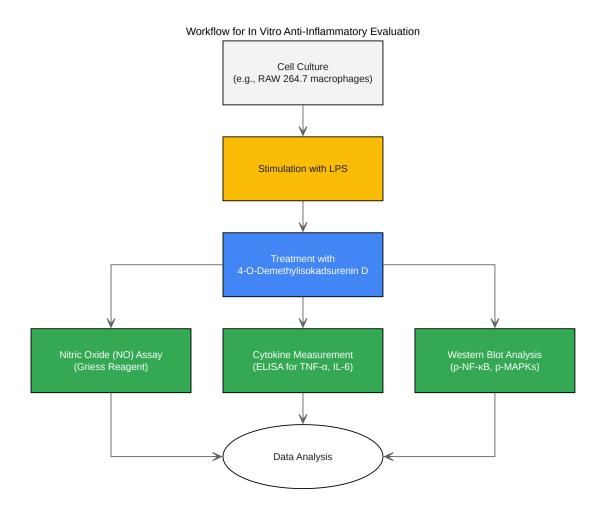
Suggested Experimental Protocols

To validate the hypothesized biological activities of **4-O-Demethylisokadsurenin D**, a series of in vitro and in vivo experiments are recommended.



In Vitro Anti-Inflammatory Assays

A workflow for assessing the anti-inflammatory potential of the compound is outlined below.





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Caption: Experimental workflow for assessing anti-inflammatory activity.

Methodology:

- Cell Culture: Murine macrophage cell line RAW 264.7 will be cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin.
- Treatment: Cells will be pre-treated with various concentrations of 4-O Demethylisokadsurenin D for 1 hour, followed by stimulation with lipopolysaccharide (LPS) (1 μg/mL) for 24 hours.
- Nitric Oxide Assay: The concentration of nitrite in the culture supernatant will be measured as an indicator of NO production using the Griess reagent.
- Cytokine Measurement: The levels of pro-inflammatory cytokines such as TNF-α and IL-6 in the supernatant will be quantified using Enzyme-Linked Immunosorbent Assay (ELISA) kits.
- Western Blot Analysis: Cellular lysates will be prepared to determine the expression levels of key signaling proteins, including phosphorylated forms of NF-κB and MAPKs (ERK, JNK, p38), by Western blotting.

In Vitro Neuroprotection Assays

The following workflow can be employed to investigate the neuroprotective effects of the compound.

Methodology:

- Cell Culture: Human neuroblastoma cell line SH-SY5Y or rat pheochromocytoma cell line
 PC12 will be cultured in appropriate media.
- Induction of Neurotoxicity: Neurotoxicity will be induced by treating the cells with amyloidbeta peptide (Aβ25-35) or glutamate.
- Treatment: Cells will be co-treated with the neurotoxic agent and various concentrations of 4 O-Demethylisokadsurenin D.



- Cell Viability Assay: Cell viability will be assessed using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.
- Apoptosis and Autophagy Assays: Apoptosis can be evaluated by flow cytometry using Annexin V/PI staining. Autophagy can be monitored by observing the formation of autophagosomes using fluorescence microscopy after transfection with a GFP-LC3 plasmid.
- Western Blot Analysis: The expression levels of proteins involved in apoptosis (e.g., Bcl-2, Bax, cleaved caspase-3) and autophagy (e.g., LC3-II/LC3-I ratio, Beclin-1) will be analyzed.

Future Directions and Conclusion

4-O-Demethylisokadsurenin D represents a promising natural product for further investigation, particularly in the fields of inflammation and neurodegenerative diseases. The experimental frameworks and hypothetical mechanisms presented in this guide provide a solid foundation for future research. Elucidating the precise molecular targets and signaling pathways of this compound will be crucial for its potential development as a therapeutic agent. Further studies, including in vivo animal models and pharmacokinetic profiling, are warranted to fully understand its therapeutic potential.

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 To cite this document: BenchChem. [4-O-Demethylisokadsurenin D CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15594129#4-o-demethylisokadsurenin-d-cas-number-and-molecular-weight]

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